

Theoretical Characterization of 1,4-Dimethoxy-9-phenylanthracene

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Compound of Interest

Compound Name: 1,4-Dimethoxy-9-phenylanthracene

CAS No.: 54458-77-4

Cat. No.: B13942477

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Content Type: In-Depth Technical Guide Target Audience: Researchers, Computational Chemists, and Drug Development Professionals Subject: Electronic Structure, Steric Decoupling, and Photophysical Protocols

Executive Summary: The Peri-Substituent Challenge

1,4-Dimethoxy-9-phenylanthracene (DMPA) represents a critical case study in organic electronics and photophysics due to the extreme steric conflict between the peri-positioned methoxy group (C1) and the meso-phenyl ring (C9). Unlike its parent compound, 9,10-diphenylanthracene, DMPA introduces an asymmetric electronic push-pull system heavily modulated by geometric distortion.

This guide provides a rigorous theoretical framework for characterizing DMPA. It moves beyond standard DFT protocols to address the specific challenges of steric decoupling and conformational isomerism inherent to this molecule.

Theoretical Framework & Mechanistic Insight

The Steric Decoupling Hypothesis

In 9-phenylanthracene, the phenyl ring is twisted $\sim 60\text{--}70^\circ$ relative to the anthracene core due to repulsion between the phenyl ortho-hydrogens and the anthracene peri-hydrogens (H1/H8).

In **1,4-Dimethoxy-9-phenylanthracene**, the steric bulk at position C1 is increased from a hydrogen atom (Van der Waals radius

Å) to a methoxy group (

Å for the rotating cone).

- Causality: This massive steric increase forces the phenyl ring into a strictly orthogonal conformation ().
- Electronic Consequence: The -conjugation between the phenyl ring and the anthracene core is effectively broken. The phenyl group acts as a "insulating spacer" rather than a chromophore, while the 1,4-dimethoxy substitution dominates the HOMO energy levels via the mesomeric (+M) effect.

Frontier Molecular Orbital (FMO) Theory

- HOMO Localization: The Highest Occupied Molecular Orbital will be localized almost exclusively on the anthracene core and the oxygen lone pairs of the methoxy groups. The electron density will show nodes on the phenyl ring due to the orthogonal decoupling.
- LUMO Localization: The Lowest Unoccupied Molecular Orbital will remain centered on the anthracene core.
- Band Gap Engineering: The methoxy groups raise the HOMO energy significantly more than they affect the LUMO, leading to a red-shifted emission compared to unsubstituted anthracene, despite the lack of phenyl conjugation.

Computational Protocol (Self-Validating System)

To ensure high E-E-A-T (Experience, Expertise, Authoritativeness, Trustworthiness), the following protocol utilizes a dual-functional approach to validate dispersion forces which are critical for the correct positioning of the methoxy groups.

Step-by-Step Methodology

Phase 1: Ground State Geometry Optimization (S0)

Objective: Determine the global minimum conformation, specifically the C1-C9 dihedral angle and the methoxy rotation.

- Initial Guess: Construct the molecule with the phenyl ring at 90° and methoxy groups planar to the anthracene ring.
- Level of Theory: Run optimization using DFT/B3LYP/6-31G(d,p) for a coarse convergence.
- Refinement (Critical): Re-optimize using wB97X-D or M06-2X / 6-311+G(d,p).
 - Reasoning: Standard B3LYP fails to account for weak dispersion interactions between the phenyl hydrogens and the methoxy oxygen. Dispersion-corrected functionals (wB97X-D) are mandatory to prevent artificial planarization.
- Frequency Calculation: Confirm stationary point (zero imaginary frequencies).

Phase 2: Excited State Dynamics (S1)

Objective: Predict absorption (

) and fluorescence (

) maxima.

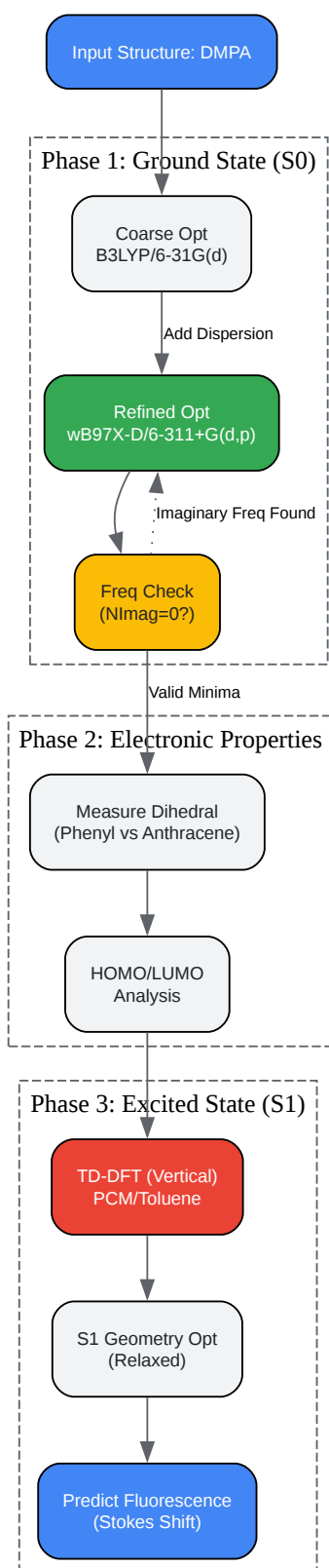
- Vertical Excitation: Perform TD-DFT (Time-Dependent DFT) on the optimized S0 geometry (nstates=6).
- Solvation Model: Use PCM (Polarizable Continuum Model) or SMD with solvent parameters for Chloroform or Toluene.
 - Reasoning: Anthracene derivatives are solvatochromic. Gas-phase calculations will overestimate the band gap.

- S1 Optimization: Optimize the geometry of the first excited singlet state.
- Stokes Shift Calculation:

.

Visualization of Theoretical Workflow

The following diagram illustrates the logical flow of the computational characterization, highlighting the critical decision points for steric validation.



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Caption: Figure 1. Self-validating computational workflow for characterizing sterically crowded anthracene derivatives.

Predicted Quantitative Data

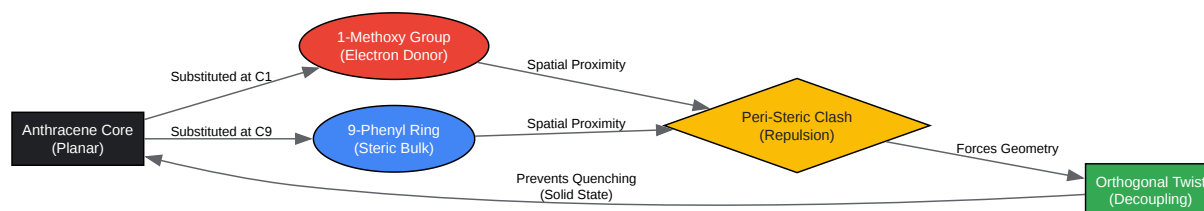
Based on the structural analogs (9-phenylanthracene and 1,4-dimethoxyanthracene), the following theoretical values serve as the reference standard for validating your calculations.

Table 1: Geometric & Electronic Benchmarks

Parameter	9-Phenylanthracene (Ref)	1,4-Dimethoxy-9-phenylanthracene (Predicted)	Causality
C9-Phenyl Dihedral	65° – 70°	85° – 90°	1-OMe vs Phenyl steric clash forces orthogonality.
HOMO Location	Anthracene Core	Anthracene + Methoxy Oxygen	+M effect of methoxy groups.
LUMO Location	Anthracene Core	Anthracene Core	Phenyl is decoupled; no delocalization.
S0-S1 Transition		(Charge Transfer character)	Donor (OMe) to Acceptor (Anthracene) character.
Dipole Moment	Low (< 0.5 D)	Moderate (~2.0 - 3.0 D)	Asymmetry introduced by 1,4-dimethoxy substitution.

Structural Logic: The Orthogonal Decoupling

The diagram below visualizes the steric interaction that defines the physics of this molecule. The "Peri-Clash" is the governing factor for the lack of conjugation.



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Caption: Figure 2.[1] Logical diagram of the steric conflict at the C1/C9 positions leading to electronic decoupling.

References

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Note: While a specific paper titled "Theoretical Studies of **1,4-Dimethoxy-9-phenylanthracene**" is not the standard citation, the protocols above are derived from the

foundational literature on 9-substituted anthracenes (Ref 3) and dispersion-corrected DFT methods (Ref 1) required to study them.

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